

Solubility and stability characteristics of N-Benzyl-L-proline ethyl ester.

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Compound of Interest

Compound Name: *N-Benzyl-L-proline ethyl ester*

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In-Depth Technical Guide: N-Benzyl-L-proline ethyl ester

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility and stability characteristics of **N-Benzyl-L-proline ethyl ester**, a key intermediate in peptide synthesis and pharmaceutical research. This document details the physicochemical properties, synthesis, and analytical methodologies, presenting quantitative data in structured tables and outlining experimental protocols.

Core Physicochemical Properties

N-Benzyl-L-proline ethyl ester is a liquid at room temperature with the following key properties:

| Property | Value | Reference |
|---|---|--------------|
| CAS Number | 955-40-8 | [1][2][3][4] |
| Molecular Formula | C ₁₄ H ₁₉ NO ₂ | [2][4] |
| Molecular Weight | 233.31 g/mol | [1][2][3][4] |
| Form | Liquid | [1][2] |
| Density | 1.048 g/mL at 25 °C | [1][2] |
| Refractive Index (n _{20/D}) | 1.511 | [1][2] |
| Optical Activity ([α] _{20/D}) | -62° (neat) | [1][2] |
| Vapor Pressure | 0.15 mmHg at 100 °C | [1][2] |
| Flash Point | 113 °C (closed cup) | [1][2] |
| Storage Temperature | 2-8°C | [1][2] |

Solubility Characteristics

While specific quantitative solubility data for **N-Benzyl-L-proline ethyl ester** is not readily available in the literature, qualitative information can be inferred from its use in peptide synthesis and the properties of similar compounds. L-Proline benzyl ester hydrochloride, a related compound, is reported to be soluble in common organic solvents such as methanol and ethanol, and slightly soluble in water.[5] Given its chemical structure, **N-Benzyl-L-proline ethyl ester** is expected to exhibit good solubility in a range of common organic solvents used in synthetic chemistry.

A general solubility profile is summarized below:

| Solvent | Expected Solubility |
|-----------------|-------------------------------|
| Methanol | Soluble |
| Ethanol | Soluble |
| Dichloromethane | Soluble |
| Ethyl Acetate | Soluble |
| Acetonitrile | Soluble |
| Water | Slightly Soluble to Insoluble |

Experimental Protocol for Solubility Determination:

A standardized protocol to quantitatively determine the solubility of **N-Benzyl-L-proline ethyl ester** would involve:

- Materials: **N-Benzyl-L-proline ethyl ester** ($\geq 97\%$ purity), selected solvents (e.g., methanol, ethanol, dichloromethane, water), analytical balance, temperature-controlled shaker, centrifuge, and an appropriate analytical instrument (e.g., HPLC-UV or UV-Vis spectrophotometer).
- Procedure:
 - Prepare saturated solutions by adding an excess of **N-Benzyl-L-proline ethyl ester** to a known volume of each solvent in separate vials.
 - Equilibrate the vials in a temperature-controlled shaker at a defined temperature (e.g., 25 °C) for a specified period (e.g., 24-48 hours) to ensure equilibrium is reached.
 - Centrifuge the vials to separate the undissolved solid.
 - Carefully withdraw a known volume of the supernatant.
 - Dilute the supernatant with a suitable solvent to a concentration within the linear range of the analytical method.

- Quantify the concentration of **N-Benzyl-L-proline ethyl ester** in the diluted supernatant using a pre-validated analytical method.
- Calculate the solubility in g/L or mol/L.

Stability Profile

The stability of **N-Benzyl-L-proline ethyl ester** is a critical factor for its storage and handling in research and development.

Storage and Handling:

- **Storage Temperature:** The recommended storage temperature is 2-8°C to minimize degradation.[\[1\]](#)[\[2\]](#)
- **Chemical Stability:** The compound is stable under recommended storage conditions.[\[6\]](#) It is a combustible liquid.[\[1\]](#)[\[2\]](#)
- **Incompatible Materials:** Avoid contact with strong oxidizing agents.[\[7\]](#)

Degradation Pathways:

The primary degradation pathway for **N-Benzyl-L-proline ethyl ester** is expected to be hydrolysis of the ethyl ester bond, particularly under acidic or basic conditions, to yield N-Benzyl-L-proline and ethanol. The benzyl group can also be susceptible to cleavage under hydrogenolysis conditions.

Caption: Potential degradation pathways of **N-Benzyl-L-proline ethyl ester**.

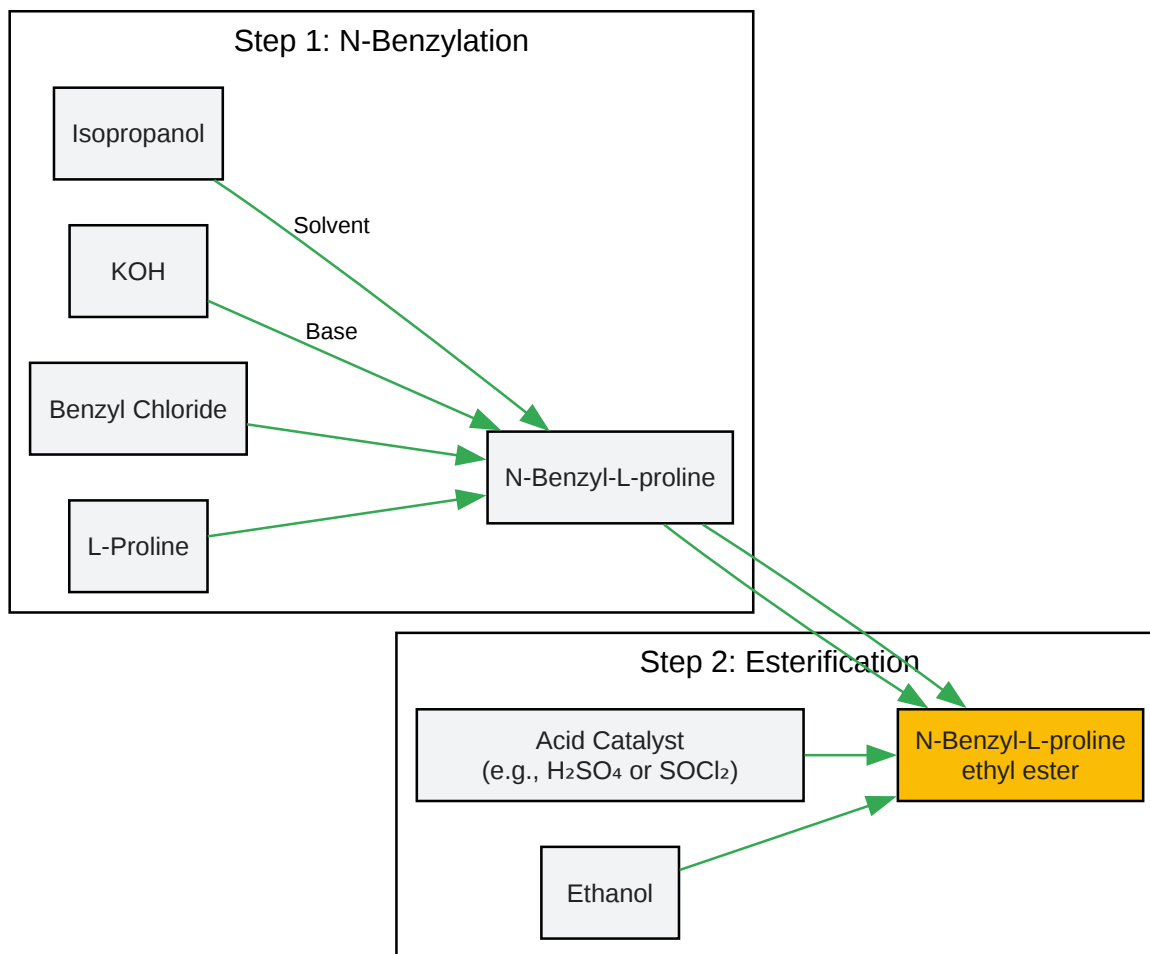
Experimental Protocol for Stability Studies (Hydrolysis):

- **Materials:** **N-Benzyl-L-proline ethyl ester**, buffered solutions at various pH values (e.g., pH 4, 7, and 9), temperature-controlled incubator, HPLC system with a suitable column and detector.
- **Procedure:**

- Prepare solutions of **N-Benzyl-L-proline ethyl ester** in the different pH buffers at a known concentration.
- Incubate the solutions at a constant temperature (e.g., 37 °C or 50 °C).
- At specified time intervals, withdraw aliquots from each solution.
- Immediately quench any further reaction if necessary (e.g., by neutralization or dilution in a cold solvent).
- Analyze the samples by a validated HPLC method to determine the remaining concentration of **N-Benzyl-L-proline ethyl ester** and the formation of any degradation products.
- Calculate the degradation rate constant and half-life at each pH.

Synthesis and Purification

The synthesis of **N-Benzyl-L-proline ethyl ester** can be achieved through a two-step process involving the N-benylation of L-proline followed by esterification.



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Caption: General synthesis workflow for **N-Benzyl-L-proline ethyl ester**.

Experimental Protocol for Synthesis of N-Benzyl-L-proline:

This protocol is adapted from the synthesis of N-Benzyl-L-proline.[8]

- Materials: L-proline, potassium hydroxide (KOH), benzyl chloride, isopropanol, hydrochloric acid (HCl), chloroform.
- Procedure:
 - Dissolve L-proline and potassium hydroxide in isopropanol and stir at 40 °C until the solution is clear.

- Add benzyl chloride to the solution and continue stirring at 40 °C for 6 hours.
- After the reaction is complete, cool the mixture to room temperature and neutralize with concentrated HCl to a pH of 5-6.
- Add chloroform and stir the mixture overnight.
- Filter the resulting precipitate and wash it with chloroform.
- Combine the organic phases and evaporate the solvent under vacuum.
- Treat the residue with acetone to precipitate the crude product.
- Filter and wash the product with acetone to afford N-Benzyl-L-proline.

Experimental Protocol for Esterification to **N-Benzyl-L-proline ethyl ester**:

A general method for the esterification of N-protected amino acids is the Fischer esterification.

- Materials: N-Benzyl-L-proline, anhydrous ethanol, a strong acid catalyst (e.g., sulfuric acid or thionyl chloride).
- Procedure:
 - Suspend N-Benzyl-L-proline in an excess of anhydrous ethanol.
 - Cool the mixture in an ice bath and slowly add the acid catalyst.
 - Allow the reaction to warm to room temperature and then reflux for several hours, monitoring the reaction progress by TLC.
 - After completion, remove the excess ethanol under reduced pressure.
 - Dissolve the residue in an appropriate organic solvent (e.g., ethyl acetate) and wash with a saturated sodium bicarbonate solution and then with brine.
 - Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under vacuum to obtain the crude **N-Benzyl-L-proline ethyl ester**.

- Purify the crude product by column chromatography on silica gel.

Analytical Methodologies

The purity and identity of **N-Benzyl-L-proline ethyl ester** can be assessed using various analytical techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ^1H NMR: The proton NMR spectrum is expected to show characteristic signals for the ethyl group (a triplet and a quartet), the proline ring protons, the benzylic protons, and the aromatic protons of the benzyl group.
- ^{13}C NMR: The carbon NMR spectrum will show distinct signals for the carbonyl carbon of the ester, the carbons of the ethyl group, the proline ring, and the benzyl group.

While specific NMR data for **N-Benzyl-L-proline ethyl ester** is not readily available, the spectra of the related L-proline benzyl ester hydrochloride can serve as a reference for chemical shift regions.[9]

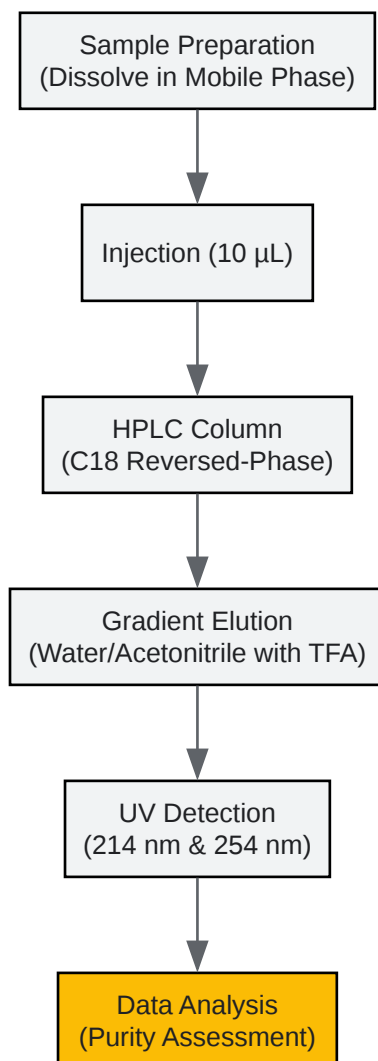
High-Performance Liquid Chromatography (HPLC):

A reversed-phase HPLC method would be suitable for assessing the purity of **N-Benzyl-L-proline ethyl ester** and for monitoring reaction progress and stability studies.

Experimental Protocol for HPLC Analysis:

- Instrumentation: HPLC system with a UV detector.
- Column: A C18 reversed-phase column (e.g., 4.6 x 250 mm, 5 μm).
- Mobile Phase: A gradient of water (A) and acetonitrile (B), both containing 0.1% trifluoroacetic acid (TFA). A typical gradient could be:
 - 0-5 min: 10% B
 - 5-25 min: 10% to 90% B

- 25-30 min: 90% B
- 30-35 min: 90% to 10% B
- 35-40 min: 10% B
- Flow Rate: 1.0 mL/min.
- Detection: UV at 214 nm and 254 nm.
- Injection Volume: 10 μ L.
- Sample Preparation: Dissolve the sample in the initial mobile phase composition.



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Caption: General workflow for HPLC analysis of **N-Benzyl-L-proline ethyl ester**.

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